

# Characterization of 3-Aminobenzaldehyde hydrochloride derivatives

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## Compound of Interest

Compound Name: 3-Aminobenzaldehyde hydrochloride

Cat. No.: B137676

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## A Comparative Guide to the Characterization of **3-Aminobenzaldehyde Hydrochloride** Derivatives

For researchers and professionals in drug development, 3-Aminobenzaldehyde serves as a critical bifunctional building block, enabling the synthesis of a diverse range of derivatives, most notably Schiff bases (imines). These derivatives are of significant interest due to their potential antimicrobial, antioxidant, and anticancer activities. The formation of the azomethine (-CH=N-) group through condensation with primary amines is a cornerstone of their synthesis. This guide provides an objective comparison of **3-Aminobenzaldehyde hydrochloride** and its Schiff base derivatives, supported by spectroscopic data and detailed experimental protocols for their synthesis and characterization.

## Data Presentation: Comparative Analysis

The following tables summarize the key physicochemical and spectroscopic data for 3-Aminobenzaldehyde and three representative Schiff base derivatives formed by its reaction with p-toluidine, p-anisidine, and p-chloroaniline. This comparative data is essential for structural elucidation and purity assessment.

Table 1: Physicochemical Properties

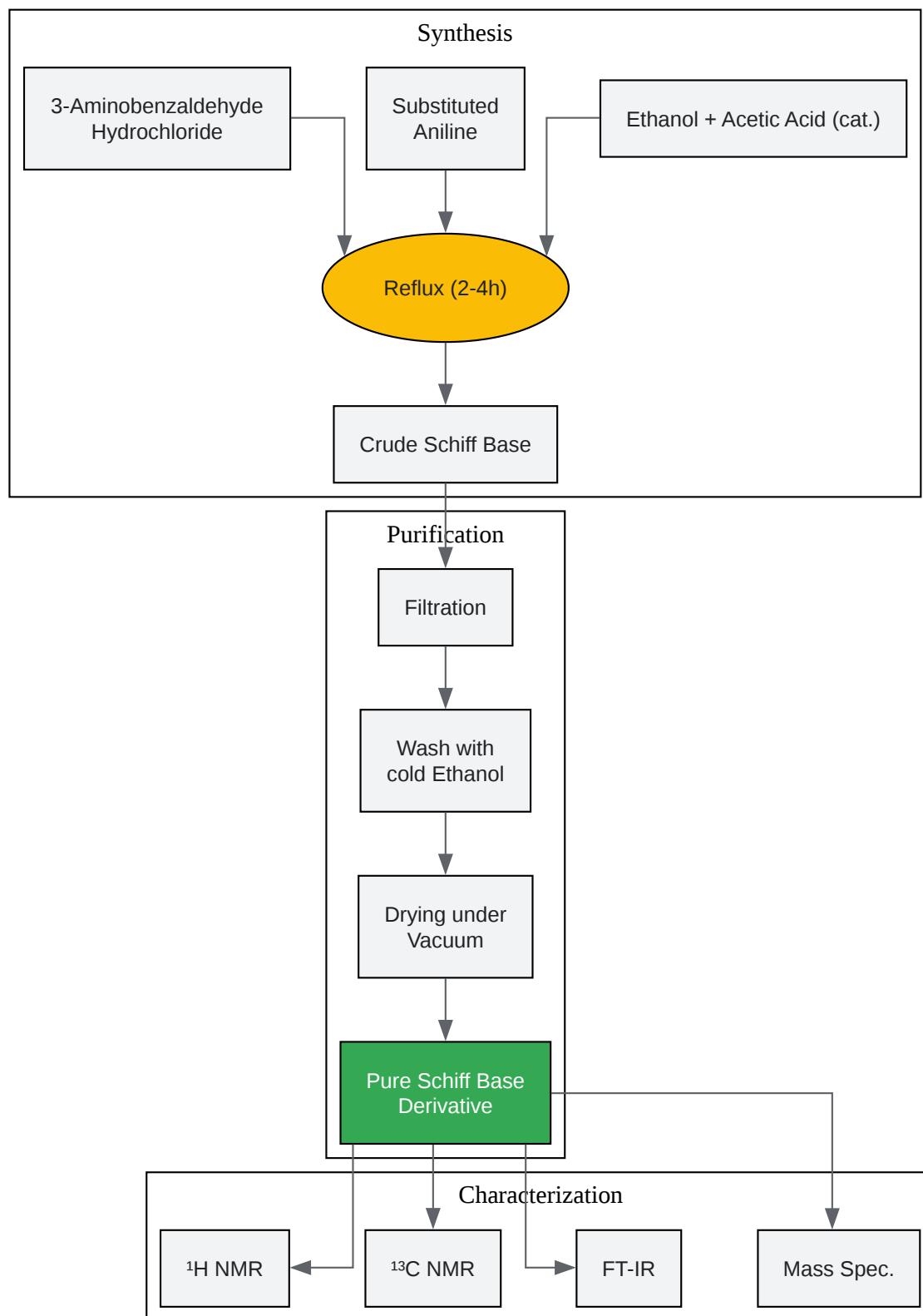
| Compound                         | Molecular Formula                                | Molecular Weight (g/mol) | Appearance         |
|----------------------------------|--|--------------------------|--------------------|
| 3-Aminobenzaldehyde              | C <sub>7</sub> H <sub>7</sub> NO                 | 121.14                   | Light brown powder |
| Schiff Base with p-toluidine     | C <sub>15</sub> H <sub>14</sub> N <sub>2</sub>   | 222.29                   | Yellow solid       |
| Schiff Base with p-anisidine     | C <sub>15</sub> H <sub>14</sub> N <sub>2</sub> O | 238.29                   | Pale yellow solid  |
| Schiff Base with p-chloroaniline | C <sub>14</sub> H <sub>11</sub> ClN <sub>2</sub> | 242.71                   | Yellow solid       |

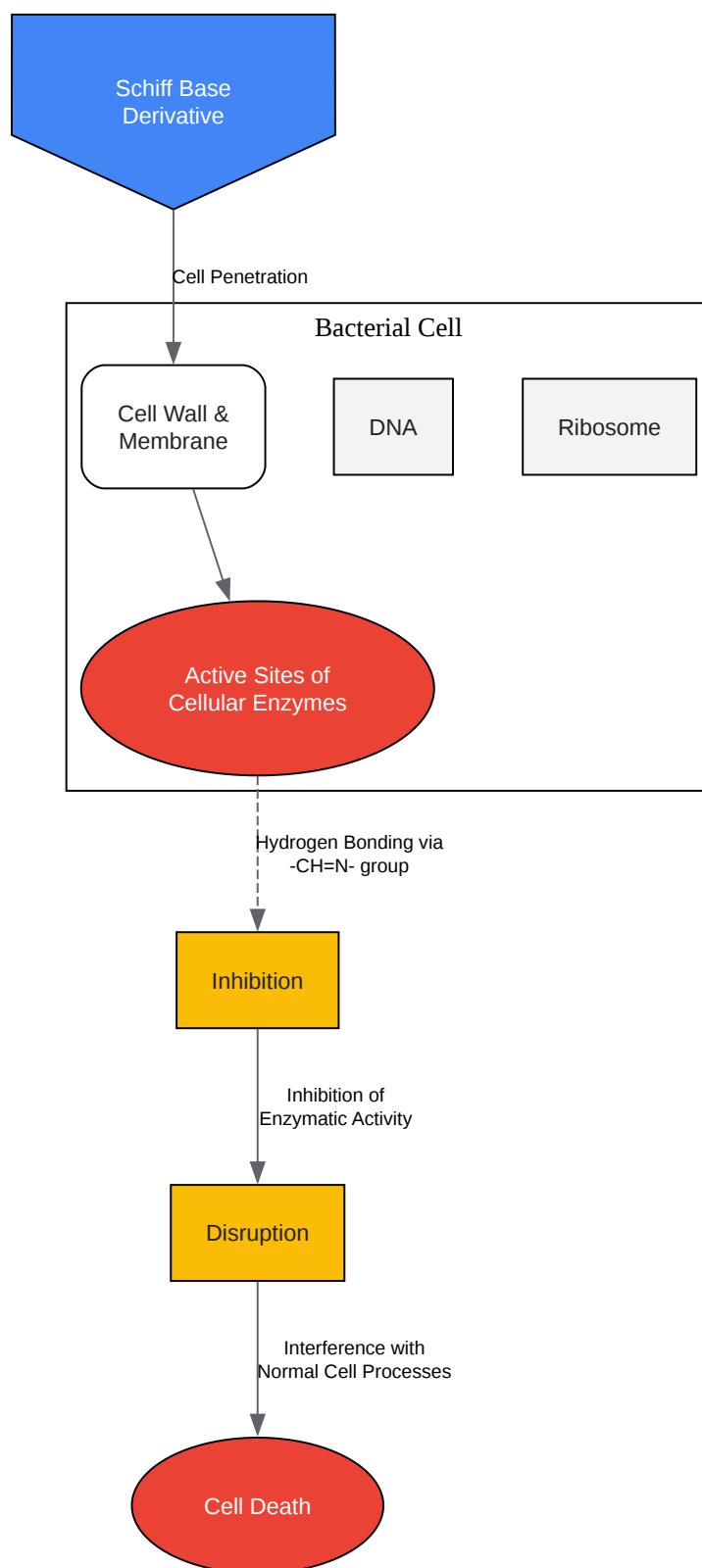
Table 2: Comparative Spectroscopic Data

| Compound                         | <sup>1</sup> H NMR (δ, ppm)   | <sup>13</sup> C NMR (δ, ppm)  | FT-IR (ν, cm <sup>-1</sup> )                                 | Mass Spec. [M+H] <sup>+</sup> (m/z) |
|----------------------------------|---|---|--|-------------------------------------|
| 3-Aminobenzaldehyde              | ~9.8 (s, 1H, -CHO), 7.1-7.5 (m, 4H, Ar-H), ~5.3 (s, 2H, -NH <sub>2</sub> ) <sup>[1]</sup> | ~192 (C=O), 149 (C-NH <sub>2</sub> ), 115-130 (Ar-C)                  | 3300-3500 (N-H), ~1700 (C=O), 1500-1600 (C=C)                | 122.06                              |
| Schiff Base with p-toluidine     | ~8.4 (s, 1H, -CH=N-), 7.1-7.9 (m, 8H, Ar-H), ~2.4 (s, 3H, -CH <sub>3</sub> )              | ~160 (-C=N-), 120-150 (Ar-C), ~21 (-CH <sub>3</sub> )                 | ~1625 (-C=N-), 3030 (Ar C-H), 2920 (Aliph. C-H)              | 223.12                              |
| Schiff Base with p-anisidine     | ~8.5 (s, 1H, -CH=N-), 6.9-7.9 (m, 8H, Ar-H), ~3.8 (s, 3H, -OCH <sub>3</sub> )             | ~160 (-C=N-), ~160 (Ar-C-O), 115-150 (Ar-C), ~55 (-OCH <sub>3</sub> ) | ~1620 (-C=N-), 3040 (Ar C-H), 2840 (Aliph. C-H), ~1250 (C-O) | 239.12                              |
| Schiff Base with p-chloroaniline | ~8.6 (s, 1H, -CH=N-), 7.2-8.0 (m, 8H, Ar-H)   | ~161 (-C=N-), 120-150 (Ar-C, Ar-C-Cl)                                 | ~1620 (-C=N-), 3050 (Ar C-H), ~1090 (C-Cl)                   | 243.07                              |

## Mandatory Visualizations

The following diagrams illustrate the experimental workflow for the synthesis and characterization of these derivatives and a conceptual representation of their potential mechanism of antimicrobial action.



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## References

- 1. Bot Verification [rasayanjournal.co.in]
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